Technical Guide: Operational Safety & Handling of 4-(4-bromobutyl)-1-methyl-1H-pyrazole

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(4-bromobutyl)-1-methyl-1H-pyrazole*
Cat. No.:	*B13210800*

Get Quote

Chemical Identity & Physicochemical Profile

Role: Electrophilic Building Block | Class: Alkyl Bromide / Heterocycle[1]

This compound serves as a critical intermediate in medicinal chemistry, utilized primarily to introduce the 1-methyl-1H-pyrazol-4-yl moiety via a butyl linker. Its primary utility lies in its terminal bromide, which acts as a leaving group for nucleophilic substitution (

) reactions.

Identification Data

© 2026 BenchChem. All rights reserved.

Parameter	Detail
Chemical Name	4-(4-bromobutyl)-1-methyl-1H-pyrazole
CAS Number	1343174-56-0
Molecular Formula	ngcontent-ng-c747876706="" _nghost-ng-c4038370108="" class="inline ng-star-inserted">
Molecular Weight	217.11 g/mol
SMILES	CN1C=C(CCCCBr)C=N1
Structure	Pyrazole ring (N-methylated) attached to a 4-bromobutyl chain at position 4.[2][3][4][5][6][7][8][9]

Physicochemical Properties (Experimental & Predicted)

Note: As a specialized research intermediate, specific experimental constants are often unpublished. The values below represent high-confidence predicted ranges based on Structure-Property Relationship (SPR) algorithms for similar alkyl pyrazoles.

© 2026 BenchChem. All rights reserved.

Property	Value / Range	Operational Implication
Physical State	Liquid (Viscous oil) or Low-melting solid	Likely to require warming for transfer if stored cold.
Boiling Point	~310–320°C (Predicted)	Low volatility at RT, but generates hazardous vapors upon heating.
Density	~1.35 ± 0.06 g/cm³	Denser than water; will sink in aqueous biphasic extractions.
Solubility	Soluble in DCM, DMF, DMSO, MeOH	Use polar aprotic solvents for reactions; chlorinated solvents for extraction.
Stability	Light & Moisture Sensitive	Store under inert gas (Argon/Nitrogen). Alkyl bromides can slowly hydrolyze or dehydrohalogenate.

Hazard Forensics & Toxicology

GHS Classification:WARNING

Mechanism of Toxicity (The "Why")

Unlike simple irritants, this compound possesses a reactive primary alkyl bromide tail.

- Alkylating Potential: The carbon attached to the bromine is electrophilic. Upon contact with biological nucleophiles (DNA bases, proteins), it can transfer the alkyl group, potentially causing genotoxicity or cytotoxicity.
- Lachrymator Effect: While not a potent lachrymator like benzyl bromide, alkyl bromides can irritate mucous membranes via hydrolysis to HBr on moist surfaces (eyes/lungs).

Risk Assessment Matrix

© 2026 BenchChem. All rights reserved.

Hazard Category	GHS Code	Description	Precautionary Logic
Skin Irritation	H315	Causes skin irritation	Alkyl bromides defat skin and penetrate rapidly.[4] Double-gloving is mandatory.
Eye Irritation	H319	Causes serious eye irritation	Hydrolysis on the corneal surface releases acid. Chemical splash goggles required.
STOT - SE	H335	May cause respiratory irritation	Inhalation of aerosols allows systemic absorption. Handle only in a fume hood.

Safe Handling & Storage Protocols

Engineering Controls

- Primary Barrier: All open handling must occur within a certified chemical fume hood operating at a face velocity of >100 fpm.
- Secondary Containment: Use spill trays when transferring liquid volumes >10 mL to prevent bench contamination.

Personal Protective Equipment (PPE) Strategy

The permeation rate of alkyl bromides through standard latex is high.

- Hand Protection:Nitrile (minimum 5 mil) is acceptable for splash protection. For prolonged immersion or cleanup, use Silver Shield® (Laminate) or Viton® gloves.
  - Protocol: Change nitrile gloves immediately upon any splash.

© 2026 BenchChem. All rights reserved.

- Eye Protection: ANSI Z87.1 Chemical Splash Goggles. Face shield recommended if conducting reactions >5g.
- Body Protection: Lab coat (buttoned) + long pants + closed-toe shoes.

Storage Integrity

- Temperature: Refrigerator (

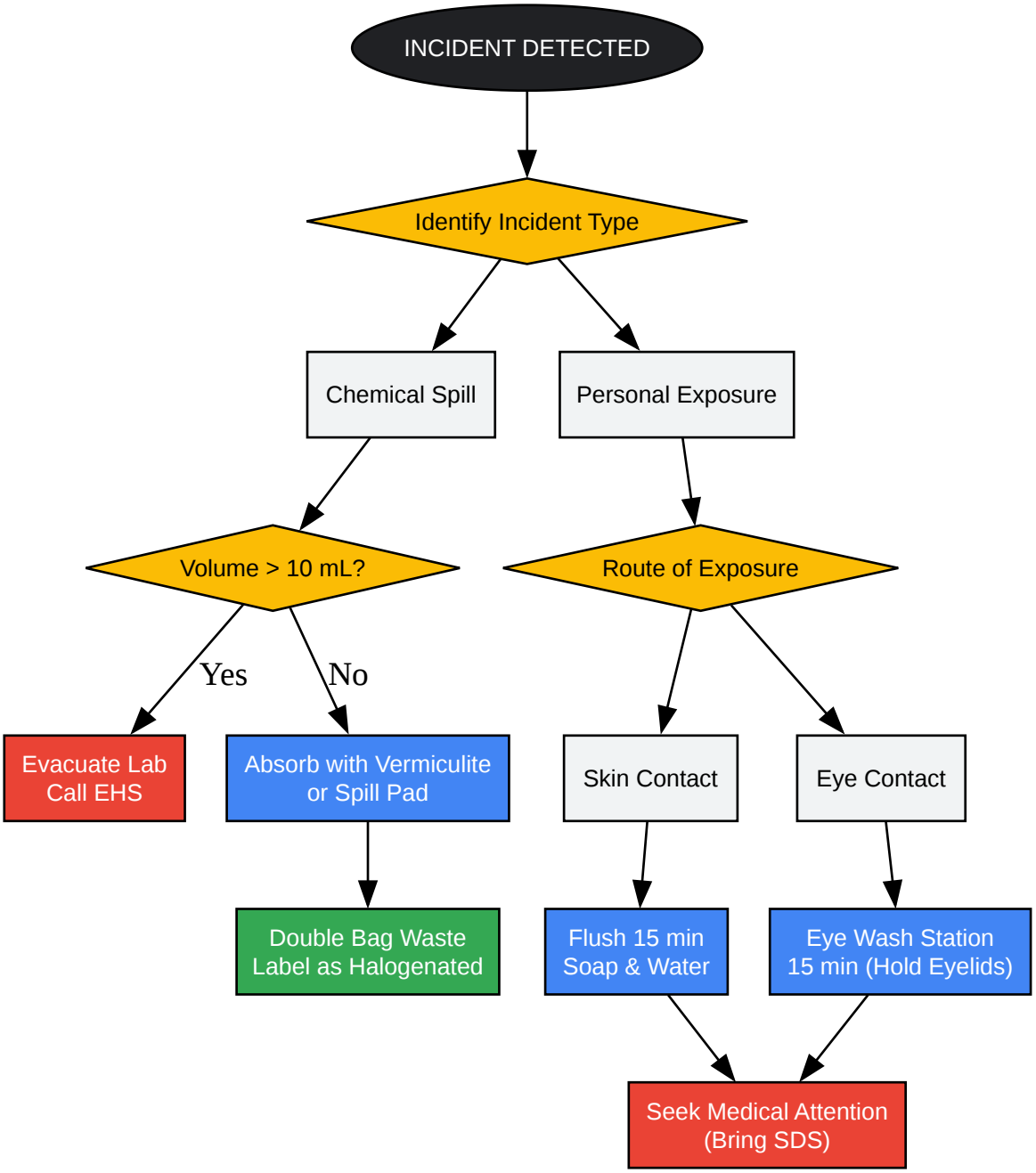
).
- Atmosphere: Store under Argon or Nitrogen. Oxygen promotes radical degradation; moisture promotes hydrolysis.
- Container: Amber glass vials with Teflon-lined caps to prevent photochemical degradation.

Emergency Response Protocols

This workflow dictates the immediate actions required during accidental release or exposure. [10][11]

Emergency Decision Logic (Visualized)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Emergency Response Decision Tree for Alkyl Bromide Exposure.

Synthesis Application Context

Objective: Nucleophilic Substitution (

) to generate functionalized pyrazoles.

© 2026 BenchChem. All rights reserved.

Reaction Optimization

The reactivity of the butyl bromide chain allows for clean substitution with amines, thiols, or alkoxides.

- Solvent Choice: Acetonitrile (ACN) or Dimethylformamide (DMF). Reasoning: Polar aprotic solvents stabilize the transition state and enhance nucleophile reactivity.
- Base: Potassium Carbonate (

) or Cesium Carbonate (

). Reasoning:

  provides the "Cesium Effect," improving solubility and reactivity of carboxylate/phenolate nucleophiles.
- Catalyst: Potassium Iodide (KI) (0.1 eq). Reasoning: In situ Finkelstein reaction converts the alkyl bromide to a more reactive alkyl iodide.

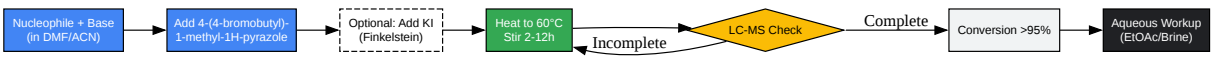
Standard Protocol (Example)

- Charge: Dissolve Nucleophile (1.0 eq) in dry DMF.
- Activate: Add

  (2.0 eq) and stir for 15 min.
- Addition: Add **4-(4-bromobutyl)-1-methyl-1H-pyrazole** (1.1 eq) dropwise.
- Monitor: Heat to

  . Monitor via LC-MS (Look for M+Nucleophile-Br).
- Workup: Dilute with water, extract with EtOAc. Wash organic layer with brine to remove DMF.

Synthesis Workflow (Visualized)



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 2: Standard

Synthesis Workflow using **4-(4-bromobutyl)-1-methyl-1H-pyrazole**.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 66861254, 4-(4-bromophenyl)-1-methyl-1H-pyrazole (Analogous Structure Reference). Retrieved from [Link]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. Retrieved from [Link]
- Lanxess.Product Safety Assessment: Alkyl Bromides. (General class toxicity data). Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 368869-85-6 CAS MSDS (1-[4-(BROMOMETHYL)PHENYL]-1H-PYRAZOLE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 4-(4-Bromophenyl)-1-methyl-1h-pyrazole | C10H9BrN2 | CID 66861254 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-(bromomethyl)-1-methyl-1H-pyrazole | C5H7BrN2 | CID 43141470 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. 4-Bromo-1-methyl-1H-pyrazole Manufacturer & Supplier [punagri.com]
- 6. nbinno.com [nbinno.com]
- 7. 4-(4-Bromophenyl)-1-methyl-1H-pyrazole | 1191616-45-1 [sigmaaldrich.com]

© 2026 BenchChem. All rights reserved.

- 8. Synthesis of 4,4′-(arylmethylene)bis(3-methyl-1-phenyl-1H-pyrazol-5-ols) and evaluation of their antioxidant and anticancer activities - PMC [pmc.ncbi.nlm.nih.gov]
- 9. 15803-02-8 | 4-Bromo-1-methyl-1H-pyrazole | Bromides | Ambeed.com [ambeed.com]
- 10. kishida.co.jp [kishida.co.jp]
- 11. aksci.com [aksci.com]
- To cite this document: BenchChem. [Technical Guide: Operational Safety & Handling of 4-(4-bromobutyl)-1-methyl-1H-pyrazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13210800/docs#technical-guide-operational-safety-handling-of-4-4-bromobutyl-1-methyl-1h-pyrazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.